

# Application Notes and Protocols: Negishi Coupling of Alkyl Sulfones with t-BuDavePhos

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## Compound of Interest

**Compound Name:** 2-(*Di-tert-butylphosphino*)-2'-(*N,N*-dimethylamino)biphenyl

**Cat. No.:** B1349323

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## Introduction

The Negishi cross-coupling reaction is a powerful and versatile tool in organic synthesis for the formation of carbon-carbon bonds. This palladium-catalyzed reaction typically involves the coupling of an organozinc reagent with an organic halide or triflate. The use of bulky, electron-rich phosphine ligands has significantly expanded the scope of this reaction, enabling the use of less reactive coupling partners. t-BuDavePhos, a member of the biarylphosphine ligand class, is known to promote challenging cross-coupling reactions.

This document aims to provide detailed application notes and protocols for the Negishi coupling of alkyl sulfones with organozinc reagents, specifically utilizing the t-BuDavePhos ligand. However, a comprehensive review of the scientific literature reveals a notable absence of established protocols or specific data for this particular transformation. While the Negishi coupling is broadly applied, and t-BuDavePhos is a powerful ligand in various cross-coupling reactions, their combined use for the coupling of alkyl sulfones as electrophiles is not a well-documented method.

The information presented below is therefore based on general principles of Negishi cross-coupling and the known reactivity of related compounds. These protocols should be considered as a starting point for investigation and will require significant optimization for any specific substrate combination.

## Theoretical Reaction Scheme

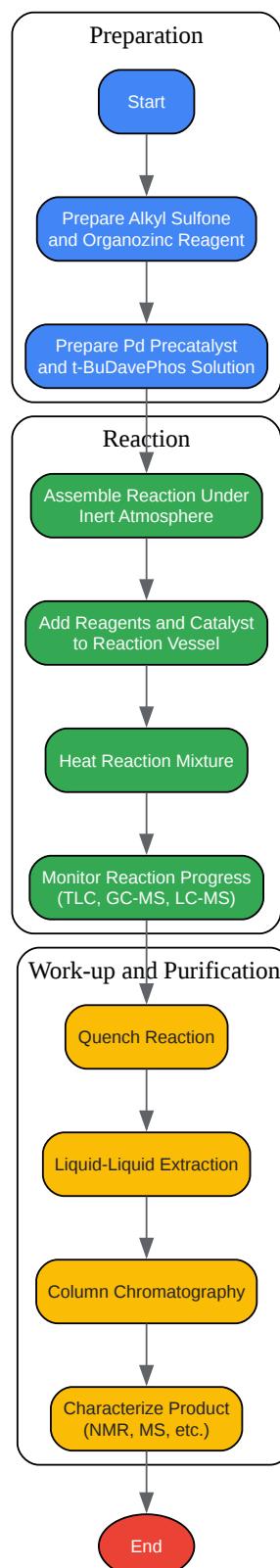
The hypothetical Negishi coupling of an alkyl sulfone with an organozinc reagent catalyzed by a palladium/t-BuDavePhos system can be depicted as follows:

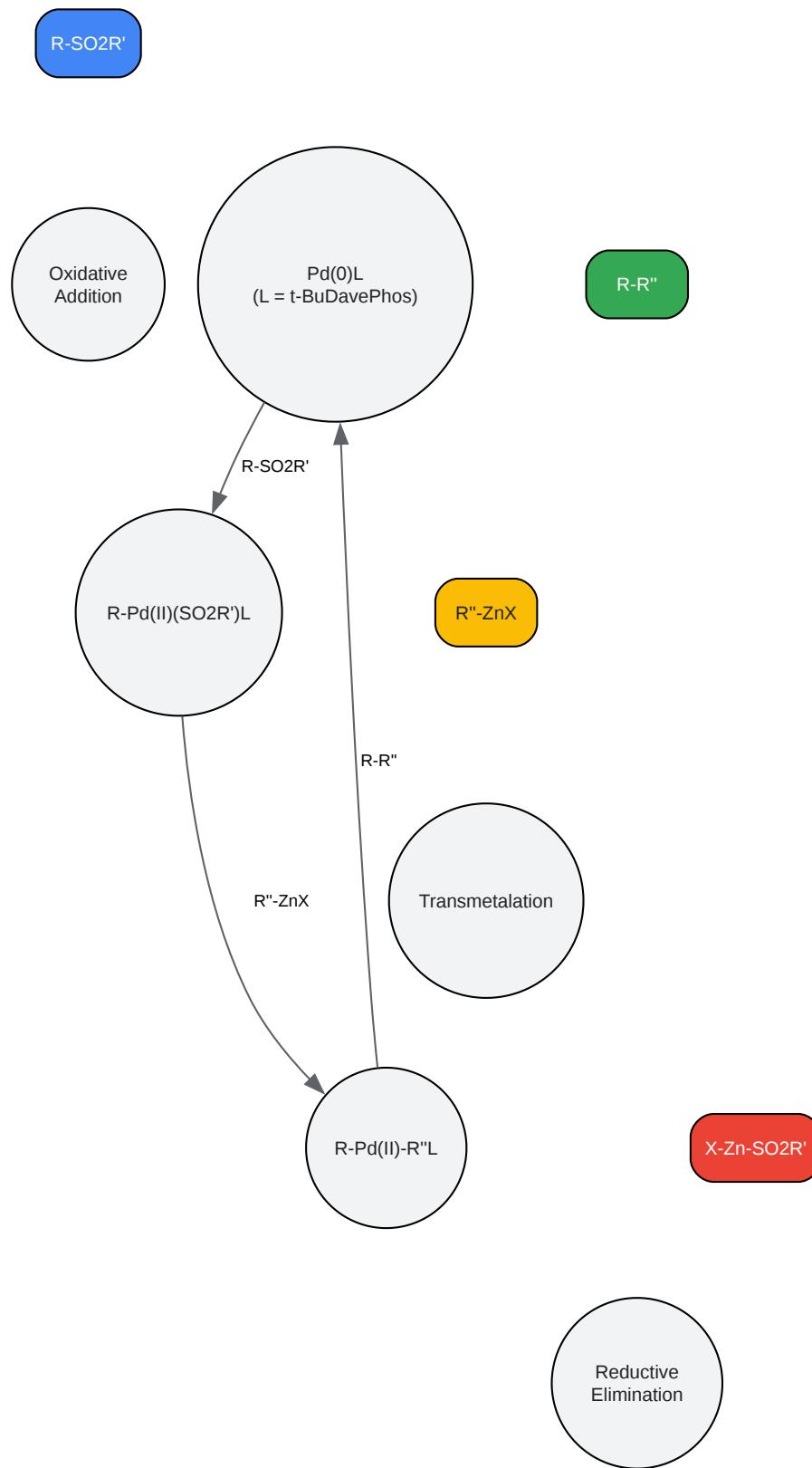
Where:

- R-SO<sub>2</sub>R': Alkyl sulfone (R = alkyl group of interest, R' = aryl or alkyl group)
- R"-ZnX: Organozinc reagent
- Pd catalyst: A suitable palladium precursor (e.g., Pd<sub>2</sub>(dba)<sub>3</sub>, Pd(OAc)<sub>2</sub>)
- t-BuDavePhos: Ligand
- R-R'': Desired cross-coupled product

## Proposed Experimental Workflow

The following diagram illustrates a general workflow for investigating the proposed Negishi coupling of alkyl sulfones.



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